

Proper Disposal of GRP-60367: A Guide for Laboratory Professionals

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For Immediate Release

Ensuring the safe and environmentally responsible disposal of laboratory chemicals is paramount for research facilities. This document provides essential guidance on the proper disposal procedures for **GRP-60367**, a compound identified as harmful if swallowed and highly toxic to aquatic life with long-lasting effects.[1] Adherence to these protocols is critical for protecting personnel and the environment.

I. GRP-60367 Safety and Hazard Information

A thorough understanding of the hazards associated with **GRP-60367** is the first step in safe handling and disposal. The following table summarizes the key hazard information.



Hazard Classification	Description	Precautionary Statement
Acute Oral Toxicity	Category 4: Harmful if swallowed.	P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth.[1]
Acute Aquatic Toxicity	Category 1: Very toxic to aquatic life.	P273: Avoid release to the environment. P391: Collect spillage.[1]
Chronic Aquatic Toxicity	Category 1: Very toxic to aquatic life with long lasting effects.	P501: Dispose of contents/ container to an approved waste disposal plant.[1]

II. Personal Protective Equipment (PPE) and Handling

Prior to handling **GRP-60367** for any purpose, including disposal, all personnel must be equipped with the appropriate personal protective equipment.

- Eye Protection: Safety goggles with side-shields are mandatory.[1]
- Hand Protection: Wear protective gloves.[1]
- Skin and Body Protection: An impervious clothing should be worn to prevent skin contact.[1]
- Respiratory Protection: Use a suitable respirator, especially in areas without adequate exhaust ventilation.[1]

Handling Precautions:

- Avoid inhalation, and contact with eyes and skin.[1]
- Prevent the formation of dust and aerosols.[1]
- Do not eat, drink, or smoke when using this product.[1]

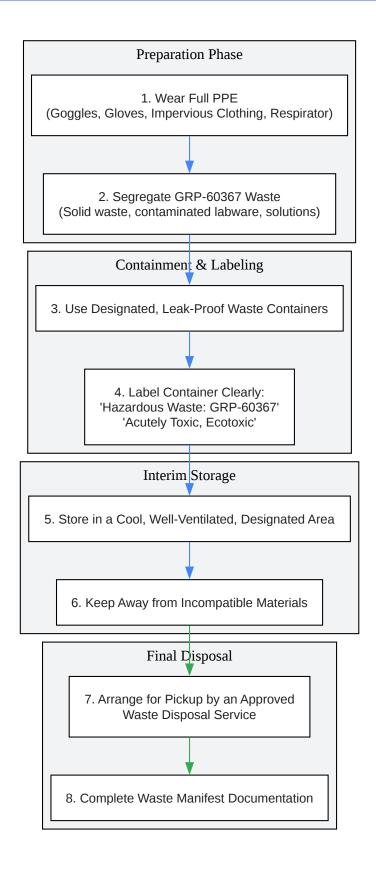


• Wash skin thoroughly after handling.[1]

III. Step-by-Step Disposal Protocol

The disposal of **GRP-60367** and its containers must be managed by an approved waste disposal plant.[1] The following workflow outlines the necessary steps to ensure safe and compliant disposal.





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GRP-60367 Disposal Workflow



IV. Spill Management

In the event of a spill, immediate action is required to contain the material and prevent environmental release.

- Evacuate and Secure: Evacuate non-essential personnel and secure the area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent the spill from entering drains, water courses, or the soil.[1]
- Collect Spillage: Carefully collect the spilled material.[1]
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Treat all spill cleanup materials as hazardous waste and dispose of them according to the protocol outlined above.

By adhering to these procedures, laboratories can mitigate the risks associated with **GRP-60367** and ensure the safety of their personnel and the surrounding environment.

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References

- 1. GRP-60367|1309241-34-6|MSDS [dcchemicals.com]
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